

physical properties of 1-Azido-2-bromoethane

melting and boiling point

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Compound of Interest

Compound Name: 1-Azido-2-bromoethane

Cat. No.: B2706254

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Technical Guide: Physicochemical Properties of 1-Azido-2-bromoethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1-Azido-2-bromoethane**, with a specific focus on its melting and boiling points. This document includes a summary of quantitative data, detailed experimental protocols for the synthesis and characterization of the compound, and a visualization of the synthetic workflow.

Physicochemical Data

1-Azido-2-bromoethane ($C_2H_4BrN_3$) is a bifunctional organic compound utilized in various synthetic applications, including "click chemistry" and the formation of heterocyclic structures. [1] A precise understanding of its physical properties is crucial for its handling, storage, and application in research and development.

Quantitative Data Summary

The experimentally determined melting and boiling points for **1-Azido-2-bromoethane** are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	51 °C	Standard Pressure
Boiling Point	49 °C	20 Torr

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

The following sections detail the methodologies for the synthesis of **1-Azido-2-bromoethane** and the determination of its key physical properties.

Synthesis of 1-Azido-2-bromoethane

A common and effective method for the synthesis of **1-Azido-2-bromoethane** is the nucleophilic substitution reaction between 1,2-dibromoethane and sodium azide.[\[2\]](#)

Materials:

- 1,2-dibromoethane
- Sodium azide (NaN_3)
- Dimethylformamide (DMF, anhydrous)
- Tetrabutylammonium bromide (TBAB, as a phase-transfer catalyst)
- Deionized water
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve sodium azide in anhydrous dimethylformamide.
- Add a catalytic amount of tetrabutylammonium bromide to the solution.
- To this stirring mixture, add 1,2-dibromoethane dropwise at room temperature.
- Once the addition is complete, heat the reaction mixture to a moderate temperature and allow it to reflux. The reaction progress should be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing deionized water.
- Extract the aqueous layer multiple times with diethyl ether.
- Combine the organic extracts and wash them with brine (saturated NaCl solution).
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield crude **1-Azido-2-bromoethane**.
- The crude product can be further purified by vacuum distillation.

Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity.

Materials:

- Purified **1-Azido-2-bromoethane**

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Spatula

Procedure:

- Ensure the purified **1-Azido-2-bromoethane** is a dry, crystalline solid.
- Use a spatula to finely crush a small amount of the solid.
- Pack a small amount of the powdered solid into the open end of a capillary tube, ensuring the solid is tightly packed at the sealed end to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has transformed into a liquid (the completion of melting). This range is the melting point.

Determination of Boiling Point

The boiling point of **1-Azido-2-bromoethane** is determined at reduced pressure to prevent decomposition at higher temperatures.

Materials:

- Purified **1-Azido-2-bromoethane**
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer

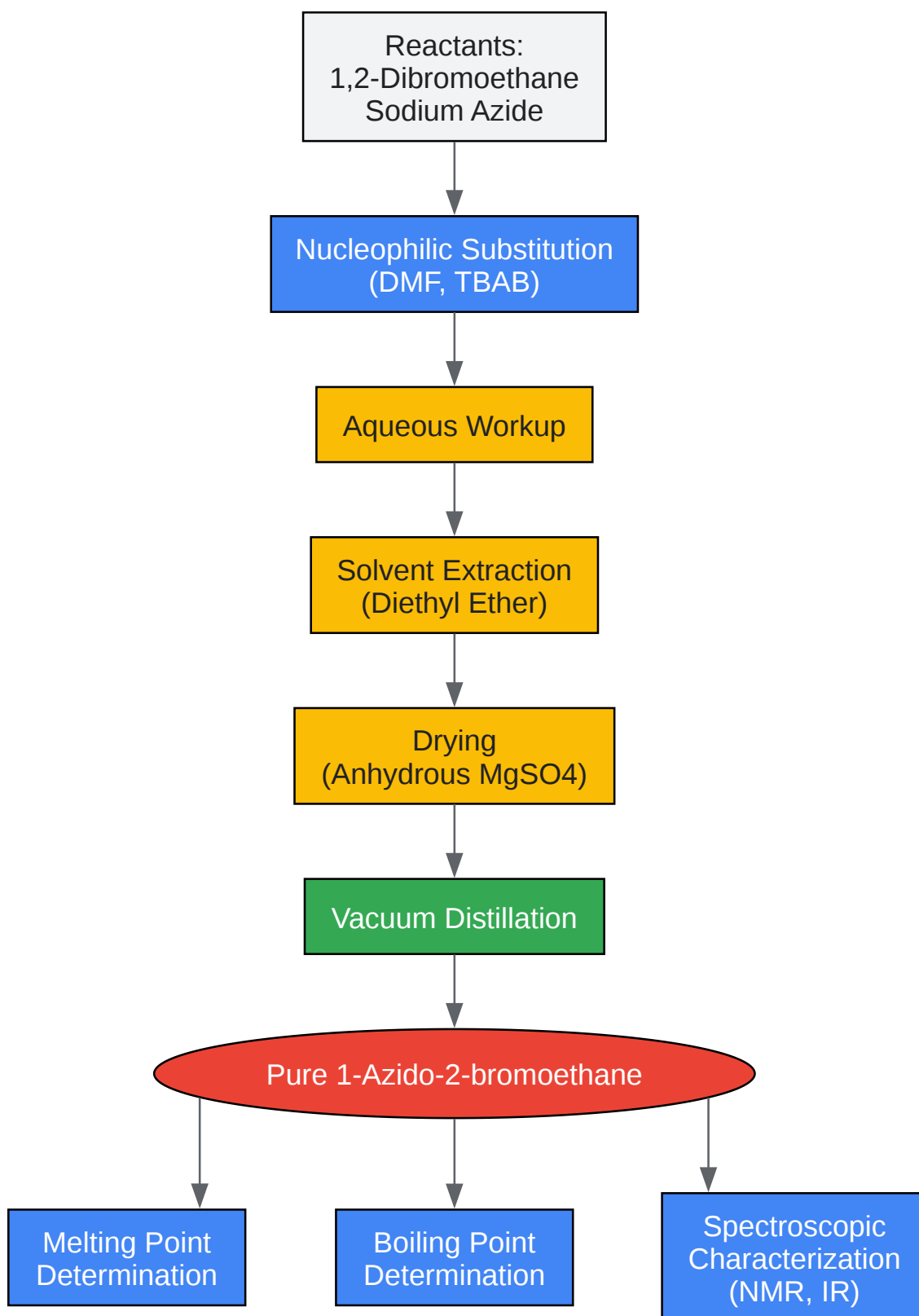
- Heating bath (e.g., oil bath)
- Apparatus for vacuum distillation

Procedure:

- Place a small amount of the purified liquid **1-Azido-2-bromoethane** into a small test tube.
- Invert a capillary tube (sealed at the top) and place it into the liquid in the test tube.
- Secure the test tube to a thermometer and place it in a heating bath within a vacuum distillation apparatus.
- Slowly heat the bath while maintaining the desired pressure (e.g., 20 Torr).
- As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Slightly cool the apparatus. The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube.

Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and characterization of **1-Azido-2-bromoethane**.



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Caption: Synthetic and characterization workflow for **1-Azido-2-bromoethane**.

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